

Solubility of calcium phosphinate in different solvents

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Compound of Interest

Compound Name: Calciumphosphinat

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Solubility of Calcium Phosphinate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of calcium phosphinate (also known as calcium hypophosphite) in various solvents. The information contained herein is intended to support research, development, and formulation activities where calcium phosphinate is a compound of interest.

Core Data: Solubility of Calcium Phosphinate

The solubility of calcium phosphinate is a critical parameter for its application in various fields, including its use as a flame retardant, a nutritional supplement in animal feed, and in chemical plating.^[1] The following table summarizes the available quantitative data on its solubility in different solvents.

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)	Solubility (g/L)
Water	Room Temperature	16.7[1][2]	-
Water	20	-	200[3]
Water	25	15.4[4]	117.1 (at pH 5.5)[5], 154[5]
Water	100	12.5[4][6]	-
Ethanol	-	Insoluble[1][2][3][4]	Practically Insoluble[5] [7]
Glycerol (99.04%)	20	2.5[4]	-
Glycerol	-	Slightly Soluble[5][7]	-

Qualitative Solubility Summary:

- Water: Calcium phosphinate is soluble in water.[1][2][5][7][8] Its aqueous solution is reported to be weakly acidic.[1][2]
- Alcohol (Ethanol): It is consistently reported as insoluble or practically insoluble in alcohol.[1][2][3][4][5][7]
- Glycerol: Calcium phosphinate is slightly soluble in glycerol.[5][7]
- Ether: It is reported to be insoluble in ether.[3]

Experimental Protocols for Solubility Determination

The following outlines a general experimental methodology for determining the solubility of a salt like calcium phosphinate as a function of temperature. This method is based on the principle of creating a saturated solution at an elevated temperature and then determining the temperature at which crystallization occurs upon cooling.[9][10]

Materials:

- Calcium Phosphinate
- Distilled or Deionized Water (or other solvent of interest)
- Beakers or Test Tubes
- Heating plate with magnetic stirring capability
- Magnetic stir bar
- Digital thermometer with a precision of ± 0.1 °C
- Analytical balance
- Volumetric flasks and pipettes

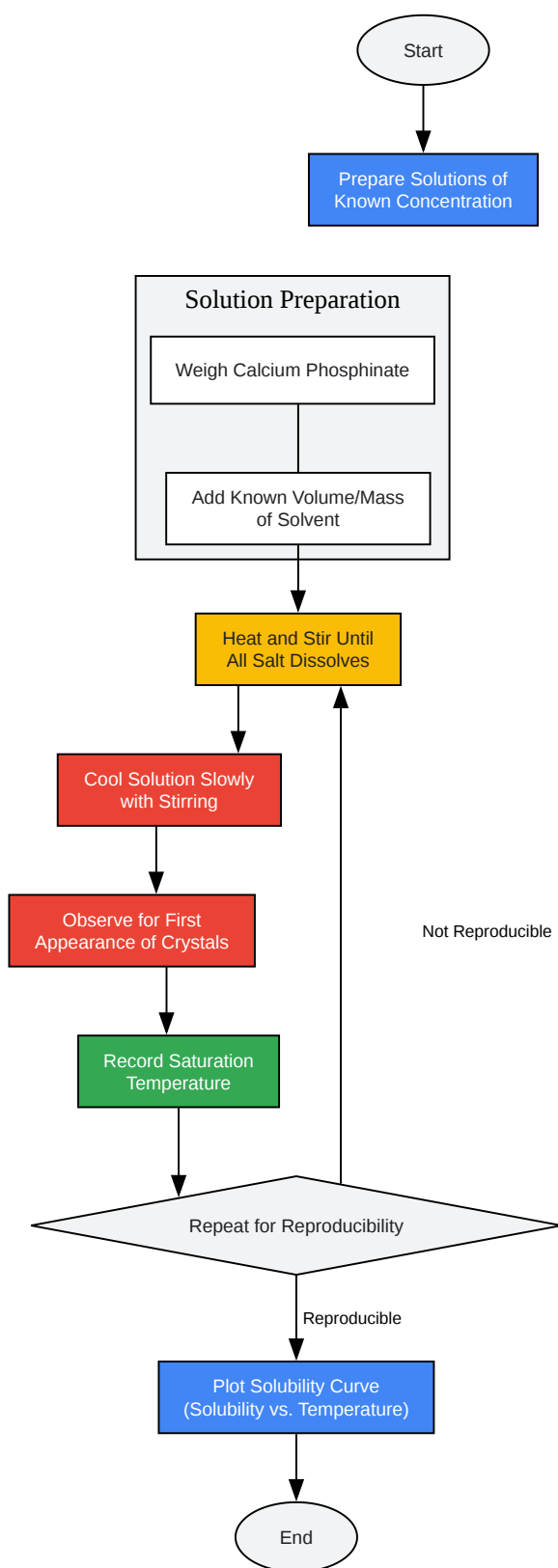
Procedure:

- Preparation of Solutions of Known Concentration:
 - Accurately weigh a specific amount of calcium phosphinate using an analytical balance.
 - Transfer the weighed salt to a beaker or test tube.
 - Add a precise volume or mass of the solvent to the beaker. For generating a solubility curve, a series of solutions with varying solute-to-solvent ratios should be prepared in separate beakers.[\[9\]](#)[\[11\]](#)
- Dissolution:
 - Place the beaker on a hot plate and introduce a magnetic stir bar.
 - Gently heat the solution while stirring continuously until all the calcium phosphinate has completely dissolved.[\[9\]](#)
- Determination of Saturation Temperature:
 - Once the solid is fully dissolved, turn off the heat and remove the beaker from the hot plate.

- Insert a calibrated digital thermometer into the solution.
- Allow the solution to cool slowly while continuing to stir.
- Carefully observe the solution for the first sign of crystal formation. The temperature at which crystallization begins is the saturation temperature for that specific concentration.^[9]
^[10]
- Data Collection and Analysis:
 - Record the saturation temperature for each of the prepared concentrations.
 - Repeat the measurement for each concentration to ensure reproducibility. The temperatures should ideally agree within 1°C.^[9]
 - Convert the concentrations to a standard unit, such as grams of solute per 100 g of solvent.
 - Plot the solubility (in g/100 g solvent) on the y-axis against the temperature (°C) on the x-axis to construct a solubility curve.^[10]^[11]

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of calcium phosphinate.



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Solubility Determination Workflow

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